

cyazofamid groundwater exposure potential assessment

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Compound Focus: Cyazofamid

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Groundwater Exposure Potential of Cyazofamid

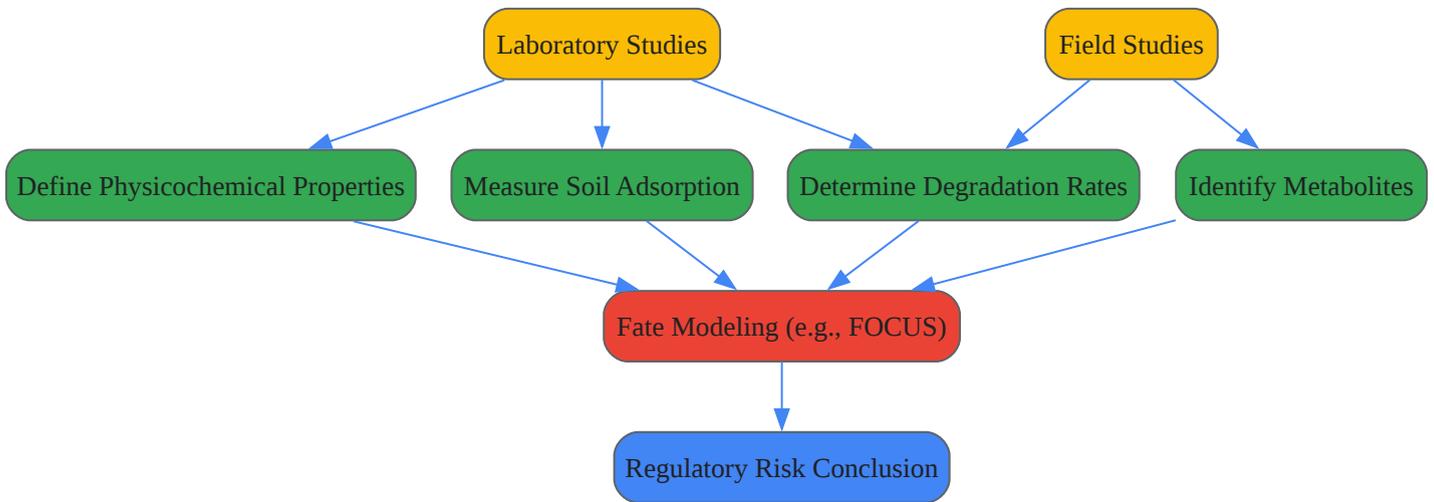
Assessment/Source	Key Finding on Groundwater Exposure	Context and Notes
EFSA Updated Peer Review (2020) [1]	Low potential for groundwater exposure from cyazofamid and its soil metabolites.	Assessment for uses on potato, tomato, and cucurbits. Potential was concluded to be low "in geoclimatic situations that are represented by all nine FOCUS groundwater scenarios." [1]
EPA Tolerance Regulation (2024) [2]	Aggregate exposure deemed safe; includes assessment of drinking water exposure.	The EPA's tolerance establishment incorporates an assessment of exposure through drinking water, concluding a reasonable certainty of no harm, which implies risks from groundwater are within acceptable limits. [2]
General Pesticide Remediation Review (2024) [3]	(Indirect) Highlights that pesticide leaching is a major global issue.	This source reviews general remediation strategies for pesticides that do enter the environment but does not provide a specific assessment of cyazofamid. [3]

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Urban Groundwater Study (2023) [4]	(Contextual) Documents groundwater contamination from other fungicides (e.g., tolylfluanid, propiconazole).	Serves as a contrast, showing that some fungicides and their metabolites are prevalent in urban groundwater, a issue not reported for cyazofamid in the searched literature. [4]

Experimental & Assessment Protocols

The assessment of groundwater exposure potential is not based on a single experiment but on a comprehensive regulatory process that relies on standardized studies and models.

- **Key Experimental Data:** The regulatory conclusion from the European Food Safety Authority (EFSA) is informed by studies on the **environmental fate and behavior** of **cyazofamid** [1]. Key data required includes:
 - **Rate of degradation** in soil (DT₅₀ - time for 50% of the substance to degrade).
 - **Adsorption/desorption** behavior in soil (K_{foc} - soil organic carbon/water partitioning coefficient).
 - **Potential for leaching** to groundwater, which is often evaluated using standardized computer modeling scenarios (e.g., the **FOCUS groundwater models** used in the EU) [1].
- **Assessment Workflow:** The process of evaluating groundwater risk for a pesticide like **cyazofamid** follows a logical sequence, which can be summarized in the following diagram.



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Analysis & Comparison Context

While the available data supports a **low-risk profile for cyazofamid** regarding groundwater exposure, creating a direct, data-to-data comparison with other fungicides is challenging based on the search results.

- **Lack of Direct Comparisons:** The searched literature does not contain a side-by-side experimental study comparing the leaching potential of **cyazofamid** against a defined set of alternatives.
- **Implicit Comparison:** The conclusion that **cyazofamid** has a "low potential" is a regulatory judgment that inherently compares its properties and modeling results against established safety thresholds. Furthermore, studies highlighting groundwater contamination from other fungicides (e.g., tolylfluanid) [4] suggest that **cyazofamid** may be a more favorable option from a groundwater protection standpoint compared to those specific compounds.
- **Data Gaps for Metabolites:** It is important to note that the EFSA report identified a **data gap for the risk assessment of metabolites CCIM and CCIM-AM on soil microorganisms** [1]. Although the parent compound's leaching potential is low, the full environmental impact of its transformation products requires further study.

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References

1. Updated peer review of the pesticide risk assessment ... [pmc.ncbi.nlm.nih.gov]
2. Cyazofamid; Pesticide Tolerances [federalregister.gov]
3. A critical review of sustainable pesticide remediation in ... [sciencedirect.com]
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